

# Essential Safety and Logistical Information for Handling 1,3,6-Hexanetricarbonitrile

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## Compound of Interest

Compound Name: 1,3,6-Hexanetricarbonitrile

Cat. No.: B156369

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **1,3,6-Hexanetricarbonitrile** (CAS No. 1772-25-4), a nitrile compound used in organic synthesis.<sup>[1][2][3]</sup>

## Chemical and Physical Properties

**1,3,6-Hexanetricarbonitrile** is a combustible liquid that is harmful if swallowed or inhaled.<sup>[4]</sup> It is characterized by three cyano groups attached to a hexane backbone.<sup>[1]</sup> It is important to be aware of its physical and chemical properties to ensure safe handling.

Property	Value
Molecular Formula	C9H11N3 <sup>[1]</sup>
Molecular Weight	161.20 g/mol
Appearance	Colorless to yellow clear liquid <sup>[2]</sup>
Boiling Point	255-260 °C @ 2 mm Hg <sup>[2]</sup>
Density	1.04 g/mL at 25 °C <sup>[2]</sup>
Flash Point	185 °F <sup>[2]</sup>

## Hazard Identification and Personal Protective Equipment (PPE)

**1,3,6-Hexanetricarbonitrile** is classified as a combustible liquid, and is harmful if swallowed or inhaled.[4] It can also cause skin and serious eye irritation.[4] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant, impervious gloves, such as nitrile gloves, must be worn.[4][5][6] Gloves should be inspected before use and disposed of properly after handling the chemical.[4]
- Eye Protection: Tightly fitting safety goggles or a face shield are required to protect against splashes.[5]
- Skin and Body Protection: A flame-retardant lab coat and appropriate chemical-resistant clothing must be worn to prevent skin contact.[5][7] Closed-toe shoes are mandatory.[7]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[5] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[4]

## Operational Plan for Handling

A systematic approach to handling **1,3,6-Hexanetricarbonitrile** is crucial to minimize risk and ensure a safe laboratory environment.

Step-by-Step Handling Procedure:

- Preparation:
  - Ensure the work area is clean, well-ventilated, and located within a chemical fume hood. [5]
  - Assemble all necessary equipment and PPE before handling the chemical.
  - Locate the nearest safety shower and eyewash station.[8]

- Handling:
  - Wear the required PPE at all times.[5]
  - Avoid direct contact with the skin, eyes, and clothing.[5]
  - Do not eat, drink, or smoke in the handling area.[5]
  - Use spark-proof tools and avoid sources of ignition as the substance is combustible.[5]
- In Case of Exposure:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water and seek medical attention.[4][5]
  - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4][5]
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[5]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
  - Keep away from heat, sparks, and open flames.[4]

## Disposal Plan

Proper disposal of **1,3,6-Hexanetricarbonitrile** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

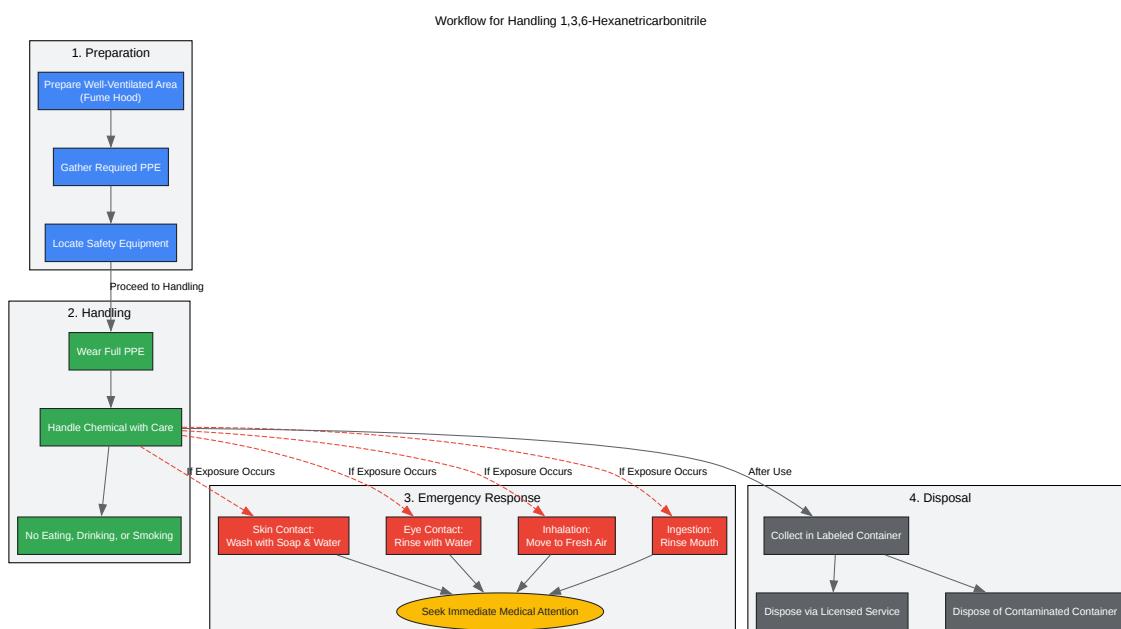
Step-by-Step Disposal Procedure:

- Waste Collection:

- Collect all waste containing **1,3,6-Hexanetricarbonitrile** in a designated, properly labeled, and sealed container.
- Disposal of Unused Product:
  - Dispose of the chemical through a licensed professional waste disposal service.[4] It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Container Disposal:
  - Contaminated packaging should be disposed of as unused product.[4] Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning if permissible by local regulations.[5]
- Regulatory Compliance:
  - Adhere to all federal, state, and local regulations for hazardous waste disposal.[8]

## Experimental Workflow and Safety Protocol

To provide a clear visual guide, the following diagram illustrates the logical workflow for handling **1,3,6-Hexanetricarbonitrile**, from preparation to disposal.



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Caption: Logical workflow for handling **1,3,6-Hexanetricarbonitrile**.

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